

# thermodynamic stability of piperazine hydrate forms

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## Compound of Interest

Compound Name: (3R)-1,3-dimethylpiperazine;hydrate

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Thermodynamic Stability & Phase Transformation of Piperazine Hydrate Forms

## Executive Summary

In pharmaceutical and chemical processing, Piperazine presents a classic but critical thermodynamic challenge: the competition between a highly stable, stoichiometric Hexahydrate (PZ·6H<sub>2</sub>O) and a hygroscopic Anhydrous (PZ) form.<sup>[1]</sup>

For researchers and formulators, the "golden rule" of piperazine thermodynamics is defined by the 44°C threshold and Water Activity (

). Below 44°C, the hexahydrate is the thermodynamically stable phase in the presence of moisture. Above this temperature, or in environments with critically low water activity, the system drives toward the anhydrous state. Understanding this boundary is vital to preventing deliquescence during storage or melt-induced agglomeration during granulation.

This guide details the structural landscape, thermodynamic drivers, and experimental protocols required to map the stability zones of piperazine.

## The Solid-State Landscape

Piperazine exists primarily in two distinct thermodynamic wells, with a metastable intermediate appearing under specific high-concentration conditions.

### Piperazine Hexahydrate (PZ[2]·6H<sub>2</sub>O)

- Nature: The dominant stable form under ambient conditions.<sup>[2]</sup>
- Crystal Structure: Monoclinic, Space Group  $P2_1$

(or

). The structure features puckered layers of water molecules forming a hydrogen-bonded network that encases the piperazine molecules.

- Thermodynamics:
  - Melting Point: Sharp endotherm at 44–45°C.
  - Stability: Stable at ambient relative humidity (RH). It acts as a "water sink," absorbing atmospheric moisture until stoichiometry is reached.

### Anhydrous Piperazine (PZ)

- Nature: High-energy, deliquescent solid.
- Crystal Structure: Monoclinic, Space Group  $P2_1$
- Features infinite chains of hydrogen-bonded molecules.
- Thermodynamics:
  - Melting Point: 106–110°C.
  - Reactivity: Extremely hygroscopic. Upon exposure to ambient humidity, it spontaneously converts to the hexahydrate, releasing significant heat (exothermic hydration).

## Piperazine Hemihydrate (PZ·0.5H<sub>2</sub>O)

- Nature: A metastable or intermediate phase.
- Occurrence: Observed precipitating from aqueous solutions in narrow concentration windows (typically 60–70 wt% PZ) just prior to the saturation limit of the anhydrous form.
- Significance: Often a transient state during the dehydration of the hexahydrate or the hydration of the anhydrous form.

## Thermodynamic Stability Map

The stability of piperazine forms is governed by the Gibbs Phase Rule applied to a two-component system (Piperazine + Water).

## Temperature-Composition Phase Diagram

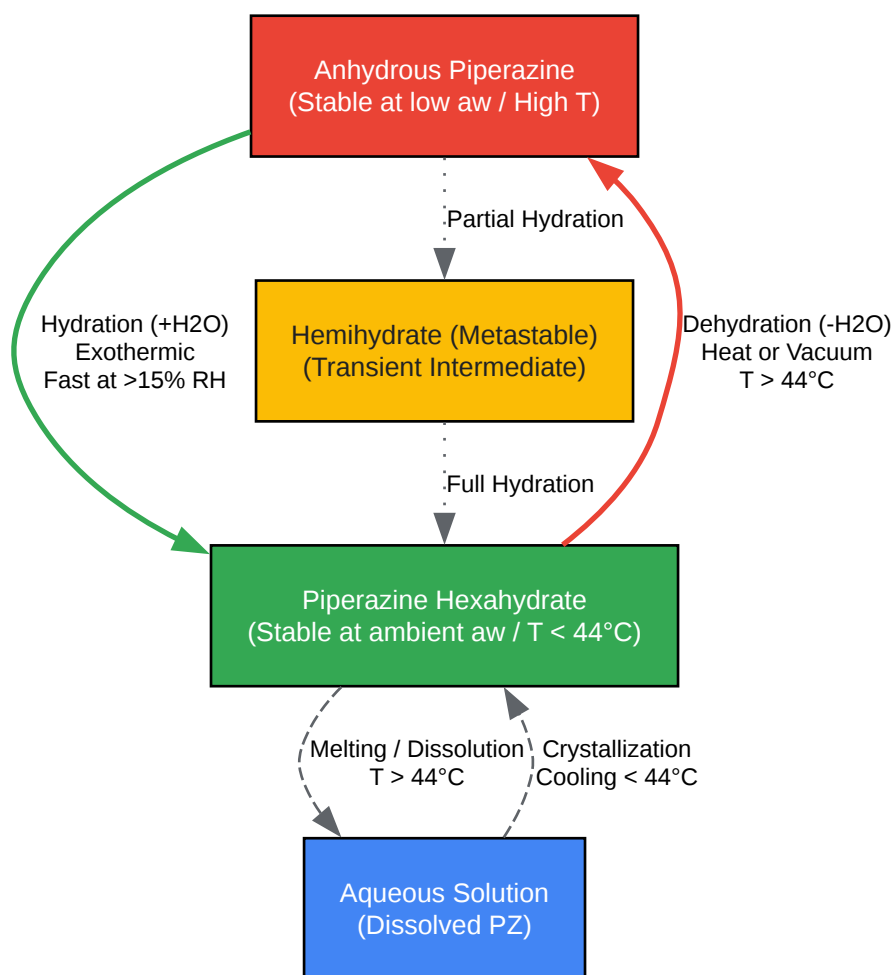
The phase boundary is non-linear.

- Zone A (< 44°C, High Humidity): Hexahydrate is the stable solid phase in equilibrium with saturated solution.
- Zone B (> 44°C): The Hexahydrate undergoes peritectic melting (or dehydration), releasing liquid water and dissolving the solid.
- Zone C (Low Humidity): At very low humidity (or high concentration > 70 wt%), Anhydrous piperazine becomes the stable solid.

## Phase Transformation Pathway

The following diagram illustrates the kinetic and thermodynamic pathways between forms. Note the central role of water activity (

) as the "switch."



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Figure 1: Kinetic and thermodynamic transformation pathways of Piperazine. Green arrows indicate spontaneous hydration under ambient conditions.

## Experimental Characterization Protocols

To validate the specific stability boundaries for your formulation, use the following self-validating protocols.

### Protocol A: Critical Water Activity ( ) Determination via Slurry Bridging

Objective: Determine the exact water activity where Anhydrous and Hexahydrate coexist in equilibrium at a specific temperature (e.g.,  $25^\circ\text{C}$ ).

- Preparation: Prepare a supersaturated solution of Piperazine in water at 25°C.
- Seeding: Add equal masses (e.g., 500 mg) of Anhydrous PZ and Hexahydrate PZ to the solution. This creates a competitive slurry.
- Equilibration: Stir at constant temperature (25°C ± 0.1°C) for 48 hours.
- Analysis: Filter the solid phase and analyze via PXRD (Powder X-Ray Diffraction).
  - Result A: If only Hexahydrate peaks remain, the equilibrium is lower than the solution.
  - Result B: If only Anhydrous peaks remain, the equilibrium is higher (unlikely at 25°C in water).
- Solvent Variation: To find the exact , repeat using binary solvent mixtures (e.g., Ethanol/Water) to vary the starting of the liquid phase. The where both phases persist is the .

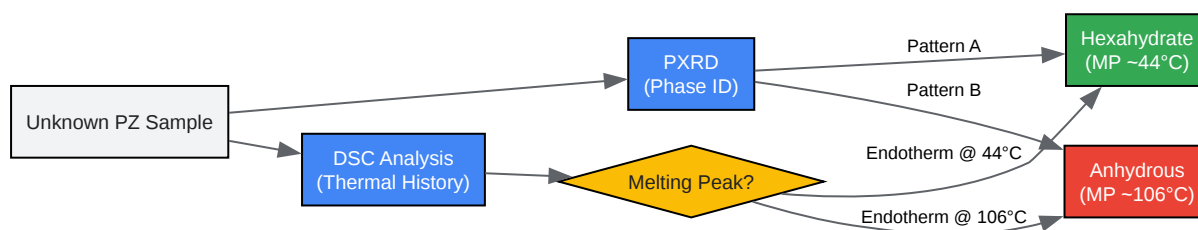
## Protocol B: Dynamic Vapor Sorption (DVS)

Objective: Measure the kinetics of hydration/dehydration.[2]

- Loading: Load ~10 mg of Anhydrous Piperazine into the DVS sample pan.
- Cycle:
  - Step 1: Dry at 0% RH, 25°C for 2 hours (establish baseline).
  - Step 2: Ramp RH from 0% to 90% in 5% increments.

- Step 3: Hold at each step until mass change ( ) < 0.002% min<sup>-1</sup>.
- Data Interpretation:
  - Look for a massive mass uptake corresponding to ~6 moles of water (approx. 125% weight gain).
  - The RH% onset of this uptake is the practical Critical Relative Humidity.

## Experimental Workflow Diagram



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Figure 2: Rapid characterization decision tree for identifying Piperazine solid forms.

## Implications for Drug Development & Processing Storage & Handling

- The "Melt" Risk: Because Piperazine Hexahydrate melts at ~44°C, it is incompatible with high-shear granulation processes that generate significant frictional heat. If the granule temperature exceeds 44°C, the crystal water is released, dissolving the binder and causing uncontrolled agglomeration (the "cementing" effect).
- Humidity Control: Anhydrous piperazine must be stored in moisture-barrier packaging (e.g., Alu-Alu blisters or HDPE with desiccants). Even brief exposure to 40% RH can initiate surface conversion to hexahydrate, changing the dissolution profile.

## Formulation Strategy

- Use of Hexahydrate: Generally preferred for liquid formulations due to its solubility, but requires careful temperature monitoring during dissolution to prevent precipitation if the solution is cooled near the freezing point.
- Use of Anhydrous: Preferred for high-load solid dosage forms only if the manufacturing environment is strictly humidity-controlled (< 30% RH).

## Summary Data Table

Property	Anhydrous Piperazine (PZ)	Piperazine Hexahydrate (PZ[1]·6H <sub>2</sub> O)
Formula		
MW	86.14 g/mol	194.23 g/mol
Melting Point	106–110°C	44–45°C
Space Group	Monoclinic	Monoclinic
Solubility (Water)	Very High (Exothermic)	High (Endothermic dissolution)
Stability	Stable at Low RH / High T	Stable at Ambient RH / T < 44°C
Key Risk	Deliquescence	Low Melting Point (Processing)

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